

Structure and Properties of 2-Azaspiro[3.4]octan-6-one

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Compound of Interest

Compound Name: 2-Azaspiro[3.4]octan-6-one

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Executive Summary

2-Azaspiro[3.4]octan-6-one (CAS: 2360487-40-5 for HCl salt) is a bicyclic spiro-heterocycle combining a strained four-membered azetidine ring and a five-membered cyclopentanone ring fused at a single quaternary carbon.[1]

In the context of "escaping from flatland" in medicinal chemistry, this scaffold serves as a critical bioisostere for substituted piperidines or cyclohexanones. It offers a high fraction of saturated carbon (

), defined exit vectors for substituents, and improved metabolic stability compared to non-spirocyclic analogs.[1] It has recently gained prominence as a core motif in Muscarinic M4 receptor agonists and Menin-MLL interaction inhibitors.[1]

Structural & Physicochemical Analysis[1][2][3]

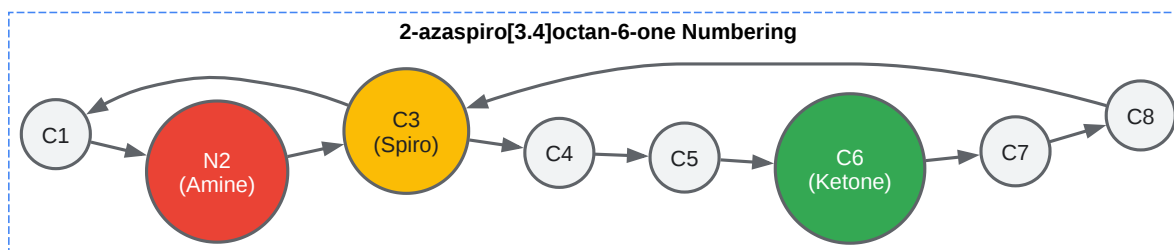
Geometric Configuration

The molecule consists of two orthogonal rings sharing a spiro-carbon (C3).[1]

- Ring A (Azetidine): Contains the secondary amine at position 2.[1] The ring typically adopts a puckered conformation to relieve torsional strain, though the spiro-fusion imparts significant rigidity.[1]
- Ring B (Cyclopentanone): Contains the ketone at position 6.[1][2] This ring adopts an envelope conformation.[1] The ketone at C6 is positioned beta to the spiro center, creating a symmetrical environment in the absence of other substituents.[1]

Numbering and Connectivity

The IUPAC numbering for spiro[3.4]octane starts in the smaller ring, adjacent to the spiro junction.



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Figure 1: Numbering scheme. The nitrogen is at position 2 (azetidine) and the carbonyl carbon is at position 6 (cyclopentane).[1]

Physicochemical Profile

The spirocyclic constraint lowers the lipophilicity compared to linear or monocyclic analogs of similar molecular weight.[1]

Property	Value (Predicted/Exp)	Significance
Molecular Formula	C ₇ H ₁₁ NO	Low MW fragment
Molecular Weight	125.17 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD)
cLogP	~ -0.5 to 0.2	High water solubility; lower lipophilicity than piperidine
TPSA	~ 29 Å ²	Good membrane permeability potential
pKa (Conj. ^[1] Acid)	~ 9.5 - 10.5	Typical secondary amine basicity
Fsp ³	0.86	High saturation correlates with clinical success

Synthetic Strategies

The synthesis of **2-azaspiro[3.4]octan-6-one** is non-trivial due to the strain of the spiro-junction.^[1] Two primary strategies are employed: Annulation of the Azetidine Ring (Route A) and Deprotection of Commercial Intermediates (Route B).^[1]

Route A: Spiro-Annulation (Retrosynthesis)

This route constructs the strained azetidine ring onto a pre-existing cyclopentanone derivative.^[1]

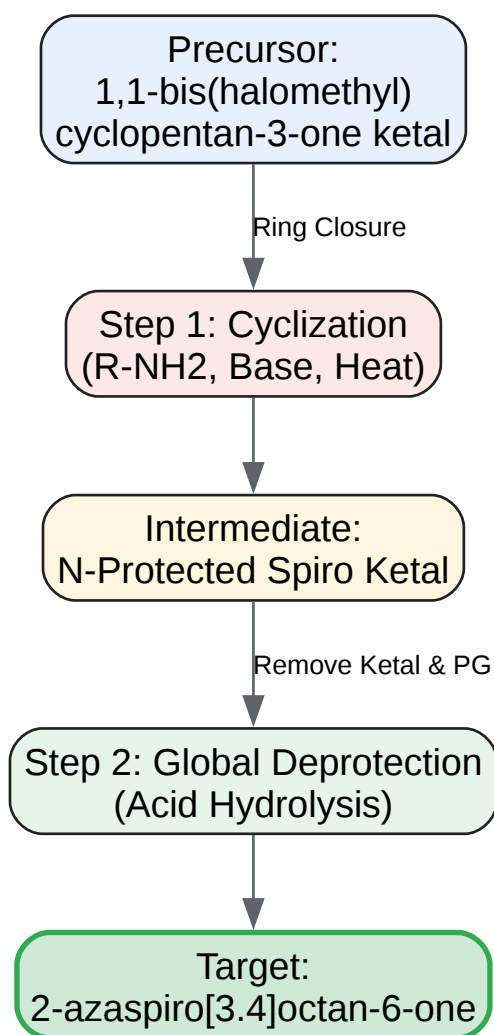
- Precursor: Start with a protected ketal of 3,3-bis(hydroxymethyl)cyclopentanone.^[1]
- Activation: Convert the hydroxyl groups to leaving groups (mesylates/tosylates).
- Cyclization: React with a primary amine (e.g., benzylamine or tosylamide) to close the 4-membered ring.^[1]
- Deprotection: Remove the ketal and the N-protecting group.^[1]

Route B: Practical Laboratory Scale-Up

For medicinal chemistry applications, the N-Boc protected ketone is often the starting point.[\[1\]](#)

Protocol: Deprotection of tert-butyl 6-oxo-2-azaspiro[3.4]octane-2-carboxylate

- Dissolution: Dissolve N-Boc-**2-azaspiro[3.4]octan-6-one** (1.0 equiv) in Dichloromethane (DCM) (5 mL/g).
- Acidolysis: Cool to 0°C. Add Trifluoroacetic acid (TFA) (10 equiv) dropwise.
- Reaction: Stir at room temperature for 2 hours. Monitor by LCMS (disappearance of $m/z = 226$ $[M+H]^+$).[\[1\]](#)
- Workup: Concentrate in vacuo.
 - For free base: Redissolve in DCM/MeOH, treat with basic resin (e.g., PL-HCO₃ MP) or wash with sat.[\[1\]](#) NaHCO₃.
 - For salt: Triturate with Et₂O to isolate the TFA salt as a white solid.[\[1\]](#)



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Figure 2: Synthetic logic flow for constructing the spiro core.[1]

Reactivity & Functionalization[1]

The scaffold offers two orthogonal handles for diversification: the nucleophilic amine (N2) and the electrophilic ketone (C6).[1]

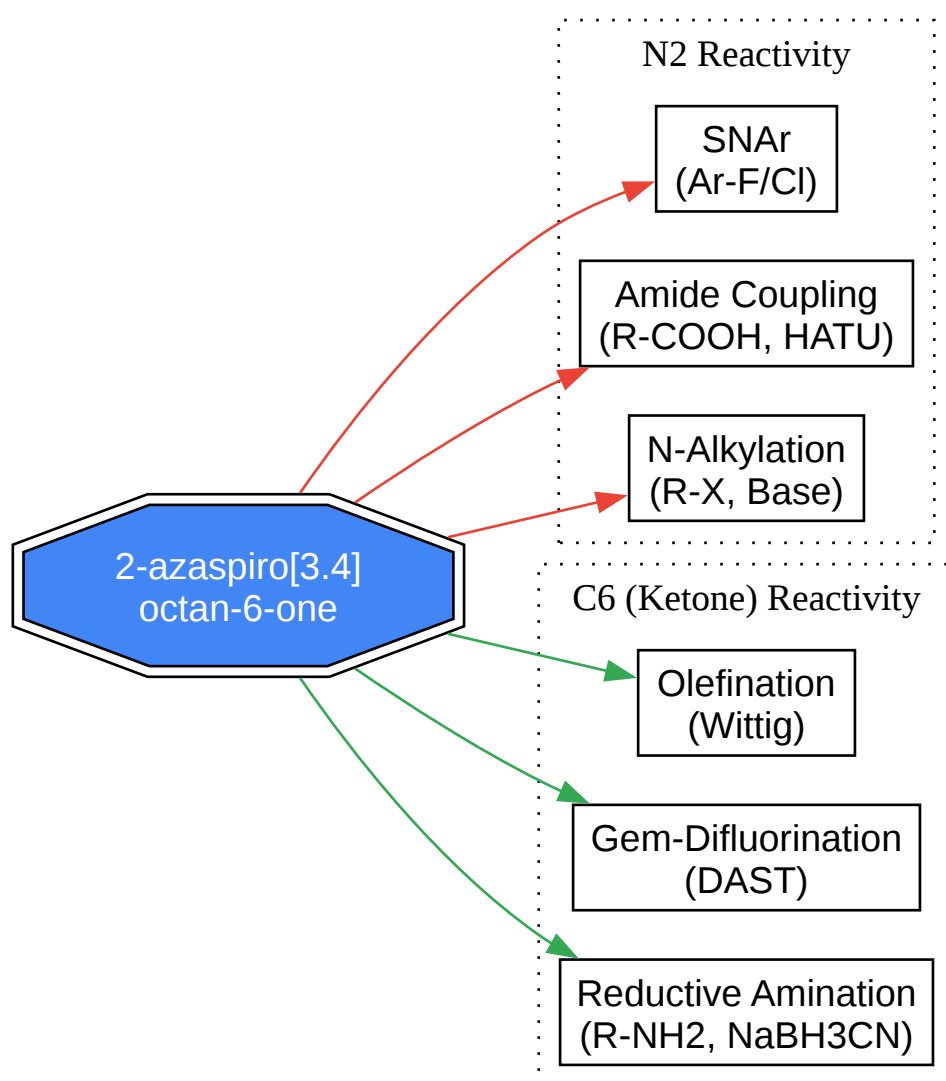
Amine Functionalization (N2)[1]

- Reductive Amination: Reacts with aldehydes/ketones + $\text{NaBH}(\text{OAc})_3$ to form tertiary amines. [1]
- Amide Coupling: Standard HATU/EDC couplings with carboxylic acids.[1]

- SNAr: Displaces halides in heteroaromatic systems (crucial for Menin-MLL inhibitors).[1]

Ketone Functionalization (C6)[1]

- Gem-difluorination: Treatment with DAST/Deoxo-Fluor yields the 6,6-difluoro analog, modulating pKa and metabolic stability.[1]
- Reductive Amination: Introduces an exocyclic amine at C6.[1]
- Wittig/Horner-Wadsworth-Emmons: Converts the ketone to an alkene or epoxide.[1]



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Figure 3: Orthogonal reactivity map.^[1] Red arrows indicate N-functionalization; Green arrows indicate Ketone functionalization.^[1]

Medicinal Chemistry Applications

Case Study: Muscarinic M4 Agonists

In the development of M4 agonists for neuropsychiatric disorders, the **2-azaspiro[3.4]octan-6-one** scaffold has been used to replace the classic piperidine core.^[1]

- Mechanism: The spiro-fusion constrains the vector of the nitrogen lone pair, potentially improving selectivity between Muscarinic subtypes (M1 vs M4).^[1]
- Outcome: Derivatives showed improved brain penetrance and reduced lipophilicity compared to non-spiro analogs.^[1]

Case Study: Menin-MLL Interaction Inhibitors

Inhibitors of the Menin-MLL protein-protein interaction are critical for treating specific leukemias.

- Role of Scaffold: The spiro-amine is often used as a linker to project a solubilizing group or a specific pharmacophore into a solvent-exposed pocket of the Menin protein.^[1]
- Advantage: The rigidity prevents the "entropic penalty" of binding that flexible linkers suffer from.^[1]

"Escape from Flatland"

Replacing a flat aromatic ring or a flexible chain with this spiro-cycle increases the fraction of carbons ().^[1]

- Clinical Correlation: Higher

is statistically correlated with higher clinical success rates due to better solubility and lower promiscuity (off-target binding).^[1]

References

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 - Title: Facile synthesis of 2-azaspiro[3.4]octane.[1][2][3]
 - Source: Organic & Biomolecular Chemistry, 2014.[1]
 - URL:[1]
- M4 Agonist Application
 - Title: 2-azaspiro[3.4]octane derivatives as M4 agonists (Patent US11548865B2).[1]
 - Source: Google Patents.[1]
 - URL:[1]
- Menin-MLL Inhibitors
 - Title: Exo-aza spiro inhibitors of menin-MLL interaction (Patent US11396517B1).[1]
 - Source: Google Patents.[1]
 - URL:[1]
- Commercial Availability & CAS
 - Compound: **2-Azaspiro[3.4]octan-6-one** hydrochloride (CAS: 2360487-40-5).[1][4]
 - Source: AK Scientific / PubChem.[1]
 - URL: (Note: Link directs to related spiro-ether, search CAS 2360487-40-5 for exact salt match).[1]

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